

# Tianeptine Metabolite MC5 Sodium Salt: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: *Tianeptine Metabolite MC5 Sodium Salt*

Cat. No.: *B563113*

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## Abstract

This technical guide provides a comprehensive overview of the available data on the solubility and stability of **Tianeptine Metabolite MC5 Sodium Salt**, a primary and pharmacologically active metabolite of the atypical antidepressant, tianeptine. Due to the limited availability of specific quantitative data for the MC5 metabolite, this document also includes comparative data for the parent compound, tianeptine sodium salt, to provide a broader context for its physicochemical properties. This guide is intended to be a valuable resource for researchers, scientists, and drug development professionals working with this compound, offering insights into its handling, formulation, and analytical characterization. The document details experimental protocols for solubility and stability testing based on established pharmaceutical guidelines and presents key signaling pathways associated with tianeptine and its metabolites.

## Introduction

Tianeptine is an atypical antidepressant with a unique neurochemical profile that includes modulation of the glutamatergic system and agonism at the  $\mu$ -opioid receptor.<sup>[1][2]</sup> Its principal metabolite, Tianeptine Metabolite MC5 (pentanoic acid derivative), is pharmacologically active and exhibits a longer plasma half-life than the parent compound, contributing significantly to the overall therapeutic effect.<sup>[3][4]</sup> Understanding the solubility and stability of the MC5 sodium salt

is therefore critical for the development of robust analytical methods, stable formulations, and for ensuring accurate and reproducible results in preclinical and clinical research.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Tianeptine Metabolite MC5 Sodium Salt** is provided in the table below.

Property	Value	Source
Chemical Name	Sodium 5-[(3-chloro-6-methyl-5,5-dioxo-6,11-dihydrodibenzo[c,f][5][6]thiazepin-11-yl)amino]pentanoate	
CAS Number	115220-11-6	
Molecular Formula	C <sub>19</sub> H <sub>20</sub> ClN <sub>2</sub> NaO <sub>4</sub> S	
Molecular Weight	430.88 g/mol	
Appearance	White to Pale Beige Solid	[7]
Purity	>95% (HPLC)	[8]
Storage Temperature	-20°C	[8]

## Solubility Profile

Precise quantitative solubility data for **Tianeptine Metabolite MC5 Sodium Salt** is not extensively available in the public domain. The following tables summarize the available qualitative information for the metabolite and provide more detailed quantitative data for the parent compound, tianeptine sodium salt, for comparative purposes.

### Table 3.1: Solubility of Tianeptine Metabolite MC5 Sodium Salt

Solvent	Solubility
Dichloromethane	Slightly soluble[9]
Dimethyl Sulfoxide (DMSO)	Slightly soluble[9]
Methanol	Slightly soluble[9]

**Table 3.2: Solubility of Tianeptine Sodium Salt (for comparison)**

Solvent	Solubility
Water	Soluble to 100 mM
Dimethyl Sulfoxide (DMSO)	20 mg/mL[10]
Dimethylformamide (DMF)	30 mg/mL[10]
Ethanol	10 mg/mL[10]
Phosphate Buffered Saline (PBS, pH 7.2)	approx. 10 mg/mL[11]

## Stability Profile

Comprehensive stability data for **Tianeptine Metabolite MC5 Sodium Salt**, particularly from forced degradation studies, is limited. However, pharmacokinetic studies have demonstrated its stability in rat plasma under various storage and processing conditions.[1] A study on the forced degradation of the parent compound, tianeptine sodium, provides valuable insights into the potential degradation pathways that may also be relevant for the MC5 metabolite.

**Table 4.1: Summary of Tianeptine Sodium Stability under Forced Degradation**

Stress Condition	Observations for Tianeptine Sodium	Potential Relevance for MC5 Sodium Salt
Acid Hydrolysis (e.g., 0.1N HCl)	Degradation observed.	The ester and amide-like functionalities in MC5 may also be susceptible to acid-catalyzed hydrolysis.
Base Hydrolysis (e.g., 0.1N NaOH)	Significant degradation observed.	Similar to acid hydrolysis, basic conditions can promote the hydrolysis of susceptible functional groups.
Oxidation (e.g., 3% H <sub>2</sub> O <sub>2</sub> )	Degradation observed.	The tertiary amine and sulfur-containing ring system could be sites of oxidation.
Thermal Degradation (e.g., 60°C)	Relatively stable.	Suggests good thermal stability in the solid state, which may extend to the MC5 metabolite.
Photodegradation (UV light)	Degradation observed with the formation of photoproducts. <a href="#">[6]</a>	The chromophoric system in MC5 is similar to tianeptine, indicating a potential for photosensitivity.

## Experimental Protocols

The following sections outline standardized experimental protocols for determining the solubility and stability of pharmaceutical compounds like **Tianeptine Metabolite MC5 Sodium Salt**.

These are based on general pharmaceutical guidelines and methodologies reported for tianeptine and its metabolites.

### Protocol for Thermodynamic Solubility Determination

This protocol is adapted from the shake-flask method, a gold standard for determining equilibrium solubility.

Objective: To determine the equilibrium solubility of **Tianeptine Metabolite MC5 Sodium Salt** in various solvents.

Materials:

- **Tianeptine Metabolite MC5 Sodium Salt**
- Selected solvents (e.g., water, PBS at different pH values, ethanol, methanol, DMSO)
- Vials with screw caps
- Orbital shaker or rotator
- Centrifuge
- HPLC-UV or LC-MS/MS system for quantification
- Analytical balance
- pH meter

Procedure:

- Add an excess amount of **Tianeptine Metabolite MC5 Sodium Salt** to a known volume of the selected solvent in a vial. The excess solid should be visually apparent.
- Tightly cap the vials and place them on an orbital shaker or rotator at a constant temperature (e.g., 25°C or 37°C).
- Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached.
- After equilibration, centrifuge the vials at a high speed to pellet the excess solid.
- Carefully withdraw an aliquot of the supernatant without disturbing the solid pellet.
- Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.

- Analyze the concentration of the dissolved compound using a validated HPLC-UV or LC-MS/MS method.
- Repeat the measurement at different time points to confirm that equilibrium has been reached (i.e., the concentration is no longer increasing).

## Protocol for Stability Testing under Forced Degradation

This protocol outlines a general procedure for conducting forced degradation studies to identify potential degradation products and pathways.

Objective: To assess the stability of **Tianeptine Metabolite MC5 Sodium Salt** under various stress conditions.

Materials:

- **Tianeptine Metabolite MC5 Sodium Salt**
- Solutions for stress conditions: 0.1N HCl, 0.1N NaOH, 3% H<sub>2</sub>O<sub>2</sub>
- High-purity water
- Temperature-controlled oven
- Photostability chamber with UV and visible light sources
- HPLC-UV/DAD or LC-MS/MS system for analysis

Procedure:

- **Sample Preparation:** Prepare solutions of **Tianeptine Metabolite MC5 Sodium Salt** in a suitable solvent (e.g., water or methanol) at a known concentration.
- **Acid Hydrolysis:** Mix the sample solution with 0.1N HCl and incubate at a specific temperature (e.g., 60°C) for a defined period. Withdraw samples at various time points. Neutralize the samples before analysis.

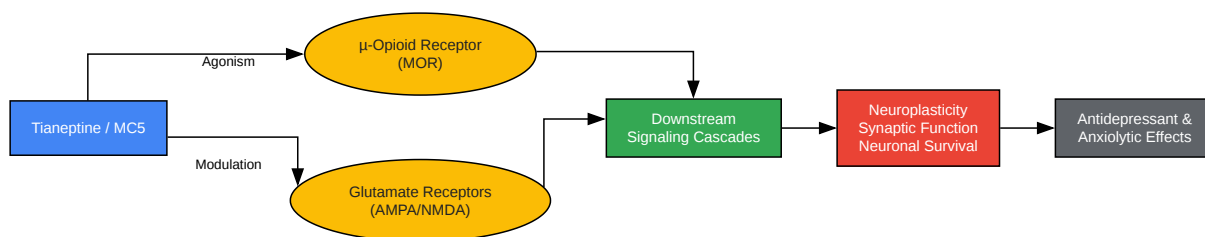
- **Base Hydrolysis:** Mix the sample solution with 0.1N NaOH and incubate at room temperature or a slightly elevated temperature. Withdraw and neutralize samples at different intervals.
- **Oxidative Degradation:** Mix the sample solution with 3% H<sub>2</sub>O<sub>2</sub> and store in the dark at room temperature. Monitor the degradation over time.
- **Thermal Degradation:** Expose the solid compound to dry heat in an oven (e.g., 60°C or higher) for a specified duration. Also, test the stability of a solution at elevated temperatures.
- **Photostability:** Expose the solid compound and a solution of the compound to light in a photostability chamber according to ICH Q1B guidelines. A dark control should be run in parallel.
- **Analysis:** Analyze all stressed samples, along with an unstressed control, using a stability-indicating HPLC method. The method should be capable of separating the intact drug from all degradation products. Peak purity analysis using a Diode Array Detector (DAD) or mass spectral data is essential to confirm the homogeneity of the peaks.

## Signaling Pathways and Experimental Workflows

The antidepressant and anxiolytic effects of tianeptine and its active metabolite MC5 are understood to be mediated through complex interactions with the glutamatergic and opioid systems in the central nervous system.

### Tianeptine and MC5 Signaling Pathways

Tianeptine and its metabolite MC5 are agonists at the  $\mu$ -opioid receptor (MOR).[1] Tianeptine also modulates the activity of AMPA and NMDA glutamate receptors, which is believed to contribute to its neuroprotective and antidepressant effects.[2]



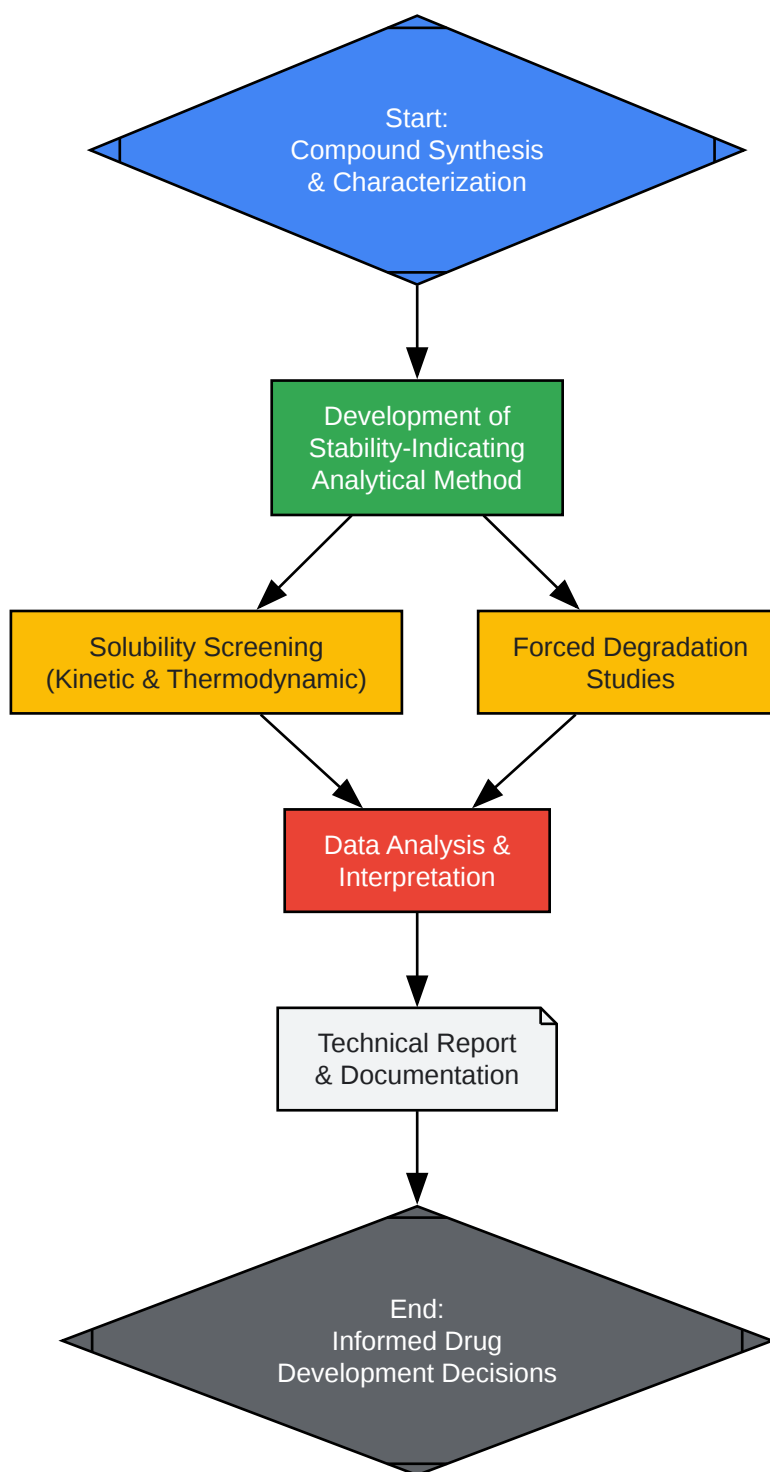
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Caption: Signaling pathways of Tianeptine and its metabolite MC5.

## Experimental Workflow for Solubility and Stability Analysis

A logical workflow is crucial for the systematic evaluation of the physicochemical properties of a drug metabolite.





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Caption: Workflow for solubility and stability analysis.

## Conclusion

This technical guide has synthesized the currently available information on the solubility and stability of **Tianeptine Metabolite MC5 Sodium Salt**. While specific quantitative data for the metabolite remains sparse, the provided qualitative information, comparative data from the parent compound, and standardized experimental protocols offer a solid foundation for researchers. The elucidation of its signaling pathways further aids in understanding its pharmacological context. Further studies are warranted to generate comprehensive quantitative solubility and stability data for **Tianeptine Metabolite MC5 Sodium Salt** to facilitate its continued development and use in pharmaceutical research.

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